

Safety precautions and handling guidelines for 2-(4-hydroxyphenyl)propionic acid.

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Compound of Interest

Compound Name: 2-(4-Hydroxyphenyl)propionic acid

Cat. No.: B1209934

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Application Notes and Protocols for 2-(4-hydroxyphenyl)propionic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling guidelines, and relevant experimental protocols for **2-(4-hydroxyphenyl)propionic acid**. The information is intended to ensure the safe use of this compound in a laboratory setting and to provide a framework for its experimental application.

Section 1: Safety Precautions and Handling Guidelines

2-(4-hydroxyphenyl)propionic acid and its isomers are classified as hazardous materials. Strict adherence to safety protocols is essential to prevent adverse health effects. The primary hazards include serious eye irritation, skin irritation, and potential respiratory irritation. Some data also suggests acute oral toxicity.^{[1][2][3][4][5]}

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications for **2-(4-hydroxyphenyl)propionic acid**:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn at all times when handling **2-(4-hydroxyphenyl)propionic acid**:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield are mandatory.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat are required.[4]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved respirator is necessary.

Handling and Storage

Handling:

- Avoid creating dust when handling the solid form.
- Ensure adequate ventilation.
- Wash hands thoroughly after handling.

- Avoid contact with skin, eyes, and clothing.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[3]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[3]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms develop.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material into a sealed container for disposal.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations. This material may be considered hazardous waste.

Section 2: Experimental Protocols

While specific toxicological mechanisms for **2-(4-hydroxyphenyl)propionic acid** are not extensively documented, its known irritant properties suggest that cellular toxicity and inflammatory responses are likely endpoints of interest. The following protocols are representative examples for assessing the biological effects of this compound in a research setting.

Protocol for In Vitro Cytotoxicity Assay

This protocol describes a method to assess the potential of **2-(4-hydroxyphenyl)propionic acid** to induce cell death in a human keratinocyte cell line (e.g., HaCaT), which can serve as a model for skin irritation.

Materials:

- HaCaT human keratinocyte cell line
- Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS)
- **2-(4-hydroxyphenyl)propionic acid**
- Dimethyl sulfoxide (DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- 96-well cell culture plates

Procedure:

- Cell Seeding: Seed HaCaT cells in a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours.
- Compound Preparation: Prepare a stock solution of **2-(4-hydroxyphenyl)propionic acid** in DMSO. Further dilute in cell culture media to achieve the desired final concentrations.

- Cell Treatment: Remove the old media from the wells and add the media containing different concentrations of the compound. Include a vehicle control (DMSO) and an untreated control.
- Incubation: Incubate the plate for 24 or 48 hours.
- MTT Assay: Add MTT solution to each well and incubate for 4 hours. The viable cells will convert MTT to formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate cell viability as a percentage relative to the untreated control.

Protocol for Assessing Anti-inflammatory Activity

This protocol outlines a method to investigate the potential of **2-(4-hydroxyphenyl)propionic acid** to modulate inflammatory responses, which could be relevant to its use in cosmetic applications.

Materials:

- RAW 264.7 murine macrophage cell line
- Lipopolysaccharide (LPS)
- **2-(4-hydroxyphenyl)propionic acid**
- Griess Reagent for nitrite determination
- ELISA kit for TNF- α or IL-6

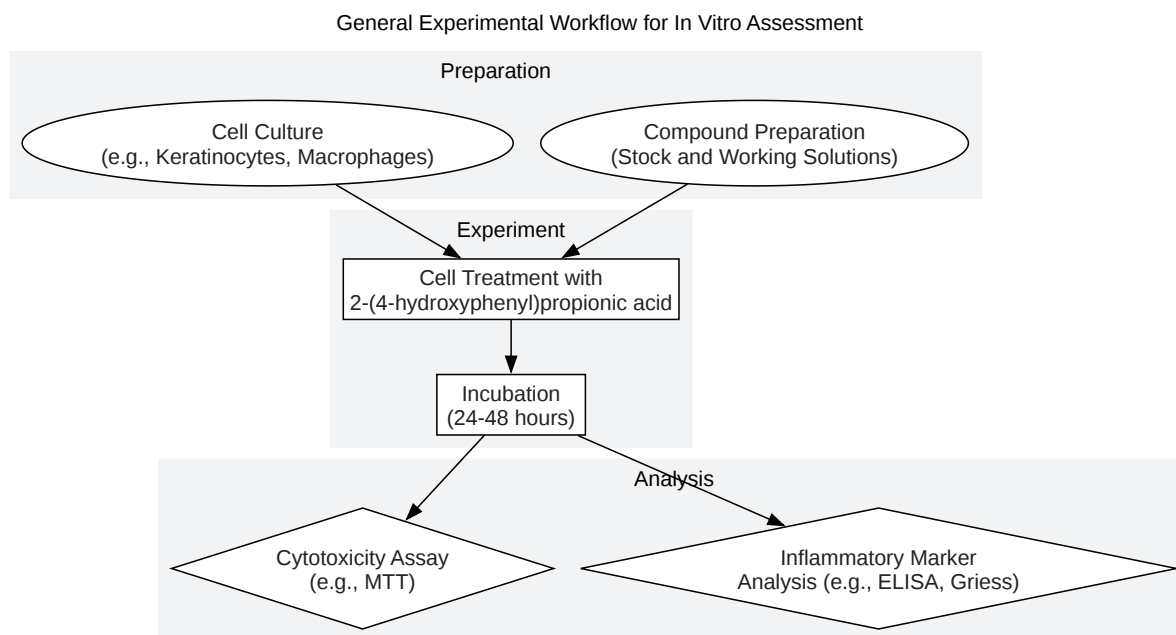
Procedure:

- Cell Seeding: Plate RAW 264.7 cells in a 24-well plate and allow them to adhere overnight.
- Pre-treatment: Treat the cells with various concentrations of **2-(4-hydroxyphenyl)propionic acid** for 1-2 hours.

- **Inflammatory Challenge:** Stimulate the cells with LPS (e.g., 1 µg/mL) for 24 hours to induce an inflammatory response.
- **Nitric Oxide Measurement:** Collect the cell culture supernatant and measure the nitrite concentration using the Griess Reagent as an indicator of nitric oxide production.
- **Cytokine Analysis:** Use the supernatant to quantify the levels of pro-inflammatory cytokines such as TNF-α or IL-6 using an ELISA kit.
- **Data Analysis:** Compare the levels of nitric oxide and cytokines in the treated groups to the LPS-only control group to determine the anti-inflammatory effect.

Section 3: Visualizations

Experimental Workflow Diagram



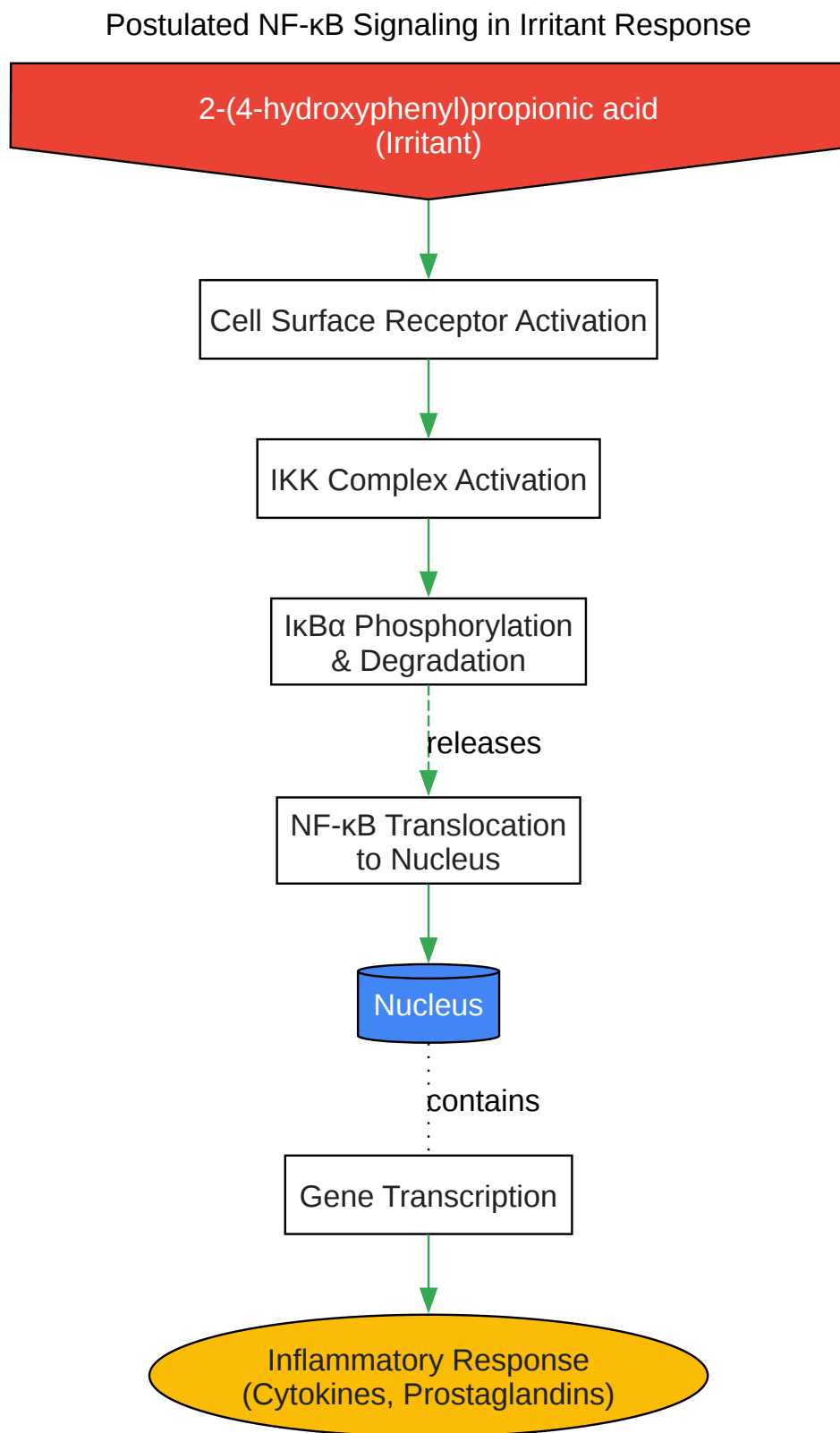
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Caption: Workflow for in vitro testing of **2-(4-hydroxyphenyl)propionic acid**.

Postulated Inflammatory Signaling Pathway

Given that skin and eye irritation are inflammatory responses, the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is a plausible signaling cascade involved. Some metabolites of natural compounds have been shown to modulate this pathway.

[7]



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Caption: Potential NF- κ B pathway in cellular irritation response.

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References

- 1. 2-(4-Hydroxyphenyl)propionic acid | C₉H₁₀O₃ | CID 102526 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. 3-(4-Hydroxyphenyl)propionic acid, a major microbial metabolite of procyanidin A2, shows similar suppression of macrophage foam cell formation as its parent molecule - RSC Advances (RSC Publishing) [pubs.rsc.org]
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